

A Researcher's Guide to ONO-3805: Evaluating and Comparing Commercial Sources

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

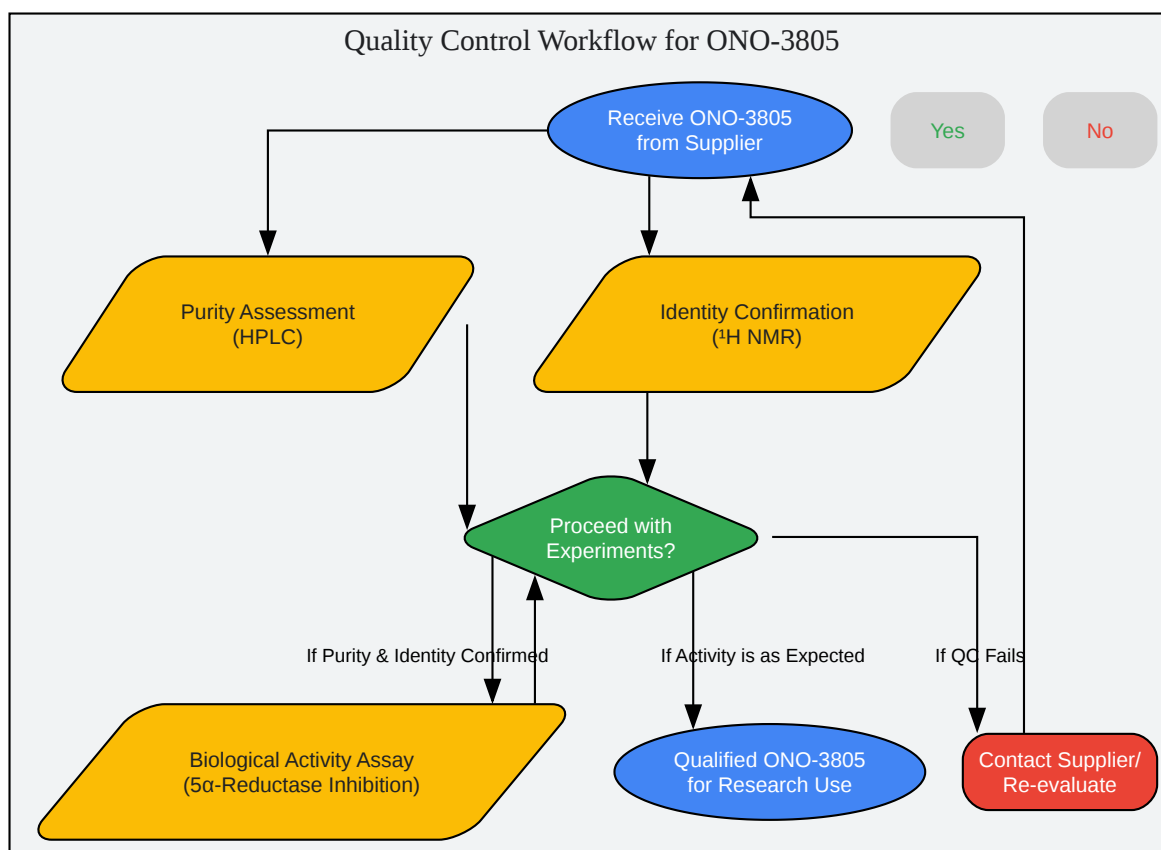
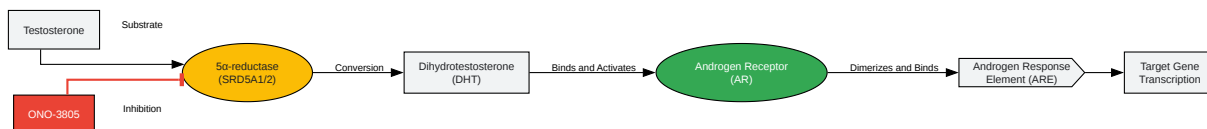
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For researchers and drug development professionals, sourcing high-quality chemical compounds is a critical first step in ensuring the reliability and reproducibility of experimental results. **ONO-3805**, a non-steroidal inhibitor of 5 α -reductase, is a valuable tool for studies involving androgen metabolism and related pathologies. This guide provides a framework for comparing **ONO-3805** from various chemical suppliers, offering insights into its mechanism of action and standardized protocols for in-house quality assessment.

Understanding ONO-3805 and its Mechanism of Action

ONO-3805 is a potent inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By blocking this conversion, **ONO-3805** serves as a valuable pharmacological tool for investigating the physiological and pathological roles of DHT in various tissues. Its non-steroidal nature makes it a distinct compound for studying androgen-dependent processes.

The primary signaling pathway influenced by **ONO-3805** is the androgen signaling cascade. By reducing the levels of DHT, **ONO-3805** effectively dampens the activation of the androgen receptor by its most potent ligand.



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